

# literature review of Dimethyldioctadecylammonium compound applications in biomedicine

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## Compound of Interest

Compound Name: *Dimethyldioctadecylammonium  
Iodide*

Cat. No.: *B1340579*

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## Dimethyldioctadecylammonium (DDA) in Biomedicine: A Comparative Guide

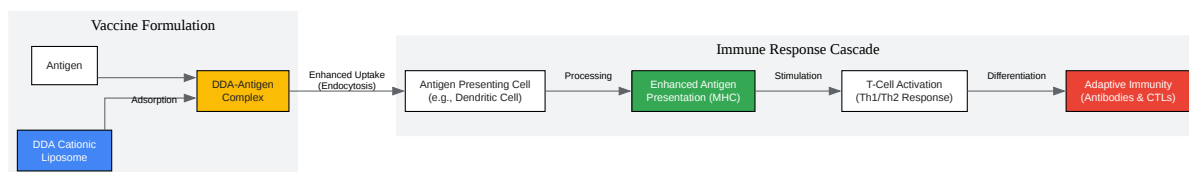
Dimethyldioctadecylammonium (DDA) is a synthetic cationic lipid that has garnered significant attention in the biomedical field for its versatile applications, primarily as a potent vaccine adjuvant and a component of drug and gene delivery systems. Its unique structure, featuring a positively charged quaternary ammonium headgroup and two long hydrophobic alkyl chains, allows it to self-assemble into liposomes and interact effectively with biological molecules like antigens and nucleic acids. This guide provides a comparative analysis of DDA's performance against other alternatives, supported by experimental data, detailed protocols, and pathway visualizations to aid researchers, scientists, and drug development professionals.

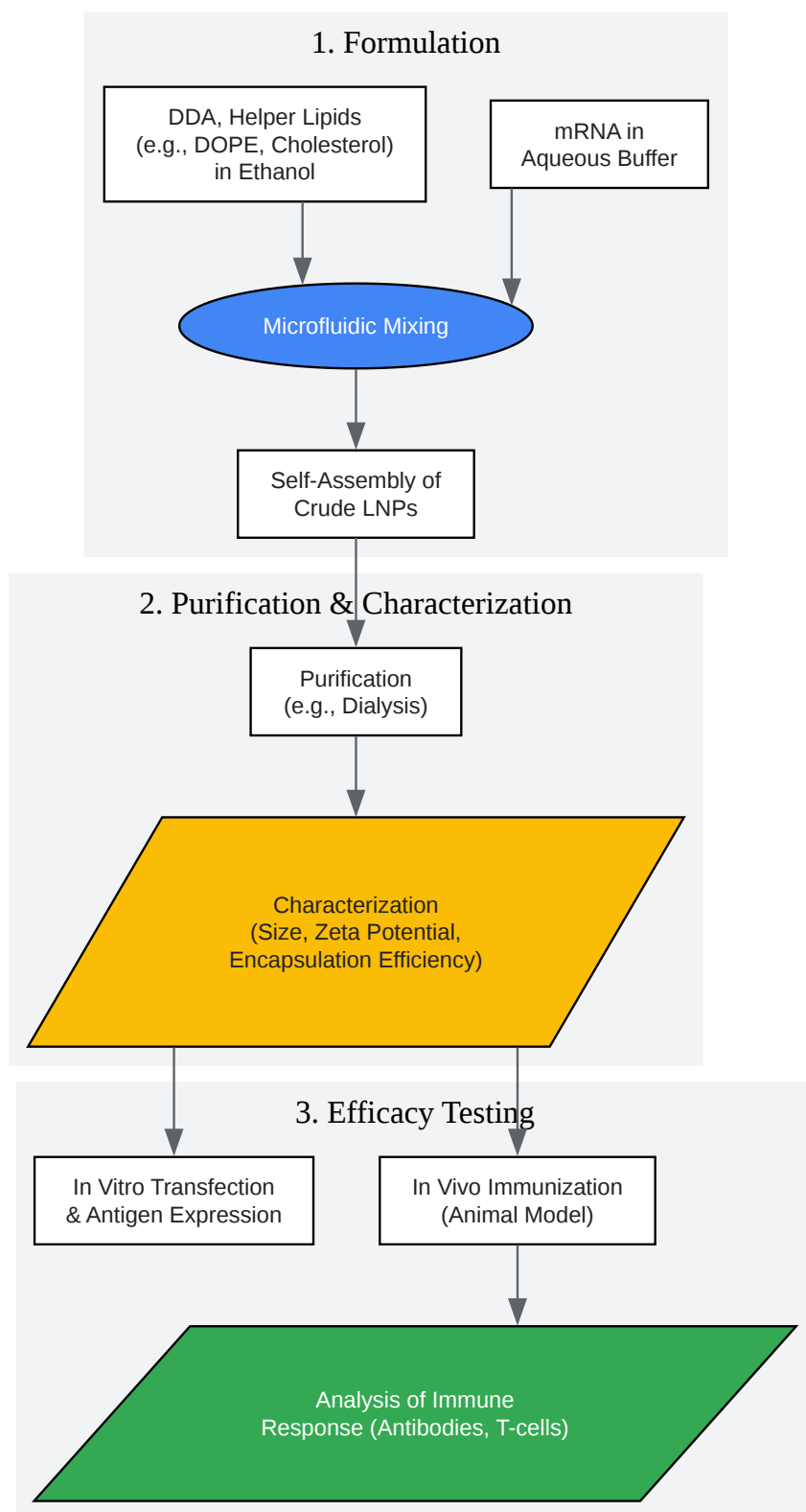
### DDA as a Vaccine Adjuvant

DDA is recognized as a strong adjuvant for inducing both humoral (antibody-mediated) and cell-mediated immune responses, particularly Th1-type responses, which are crucial for combating intracellular pathogens.<sup>[1]</sup> Its efficacy is often enhanced when combined with other immunomodulators like trehalose dibehenate (TDB) or monophosphoryl lipid A (MPL).<sup>[2][3]</sup>

#### Mechanism of Action

The primary adjuvant mechanism of DDA-based cationic liposomes involves several key steps. Initially, DDA liposomes form a depot at the injection site, which prolongs the exposure of the antigen to the immune system.[3][4] The positive charge of the DDA liposomes facilitates the electrostatic adsorption of negatively charged antigens.[5][6] This formulation enhances the uptake of the antigen by antigen-presenting cells (APCs), such as dendritic cells (DCs), leading to more efficient antigen presentation and subsequent activation of T cells.[5][7][8]





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